

Protocol for dissolving 1,3-Dioleoyl-2-myristoyl glycerol for experiments

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Compound of Interest

Compound Name: 1,3-Dioleoyl-2-myristoyl glycerol

Cat. No.: B3026147

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Application Notes and Protocols for 1,3-Dioleoyl-2-myristoyl glycerol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution of **1,3-Dioleoyl-2-myristoyl glycerol** (TG(18:1/14:0/18:1)) for various experimental applications. The following sections offer guidance on preparing stock solutions in organic solvents and creating stable aqueous emulsions for in vitro assays.

Physicochemical Properties and Solubility

1,3-Dioleoyl-2-myristoyl glycerol is a triglyceride that exists as an oil at room temperature.^[1] Its solubility is a critical factor for its effective use in experimental settings. While comprehensive quantitative solubility data for this specific triglyceride is limited, information on its solubility and that of structurally similar triglycerides is summarized below.

Table 1: Solubility of **1,3-Dioleoyl-2-myristoyl glycerol** and Related Triglycerides

Solvent	Solute	Concentration	Temperature (°C)	Reference
Methanol	1,3-Dioleoyl-2-myristoyl glycerol	Slightly soluble	Not Specified	[1]
Ethanol	1,3-Dioctanoyl glycerol	~10 mg/mL	Not Specified	[2]
Chloroform	1,3-Dioctanoyl glycerol	~10 mg/mL	Not Specified	[2]
Dimethyl sulfoxide (DMSO)	1,3-Dioctanoyl glycerol	~1 mg/mL	Not Specified	[2]
Dimethylformamide (DMF)	1,3-Dioctanoyl glycerol	~30 mg/mL	Not Specified	[2]

Based on the available data, chlorinated solvents such as chloroform and polar aprotic solvents like DMF are effective for dissolving triglycerides at higher concentrations. For biological experiments where less toxic solvents are preferred, ethanol can be used, although the solubility is lower.

Experimental Protocols

Two primary methods are presented for the dissolution of **1,3-Dioleoyl-2-myristoyl glycerol**: preparation of a stock solution in an organic solvent and the formation of an aqueous emulsion.

Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol is suitable for experiments where the triglyceride can be introduced in a small volume of an organic solvent that is compatible with the experimental system.

Materials:

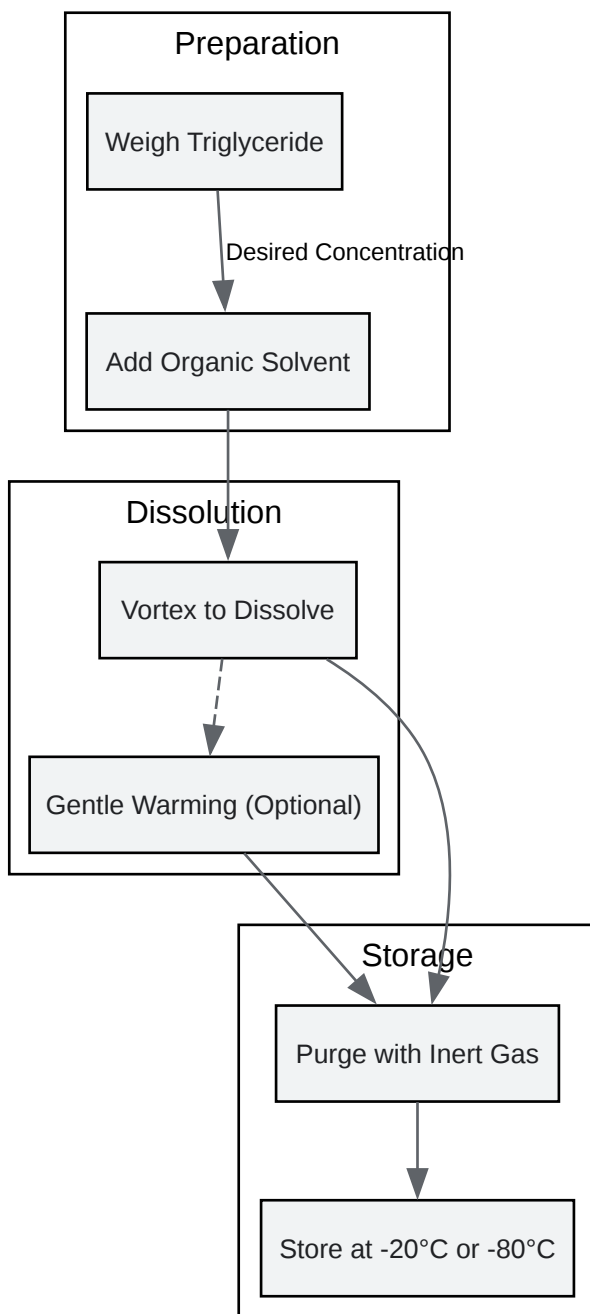
- **1,3-Dioleoyl-2-myristoyl glycerol**

- Anhydrous ethanol (or chloroform, or DMF)
- Inert gas (e.g., argon or nitrogen)
- Glass vial with a PTFE-lined cap
- Pipettes and tips

Procedure:

- Weighing: Accurately weigh the desired amount of **1,3-Dioleoyl-2-myristoyl glycerol** in a clean, dry glass vial.
- Solvent Addition: Add the appropriate volume of the chosen organic solvent (e.g., ethanol) to achieve the desired stock concentration (e.g., 10 mg/mL).
- Dissolution: Vortex the mixture until the oil is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution, particularly for higher concentrations.
- Inert Gas Purge: Purge the vial with an inert gas to displace oxygen and prevent lipid oxidation.
- Storage: Tightly cap the vial and store the stock solution at -20°C. For long-term storage, storage at -80°C is recommended.

Workflow for Preparing an Organic Stock Solution



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Caption: Workflow for Preparing an Organic Stock Solution.

Protocol 2: Preparation of an Aqueous Emulsion

For experiments requiring the delivery of **1,3-Dioleoyl-2-myristoyl glycerol** in an aqueous medium, such as cell culture, an oil-in-water emulsion is necessary. This protocol utilizes a non-ionic surfactant and sonication to create a stable emulsion.

Materials:

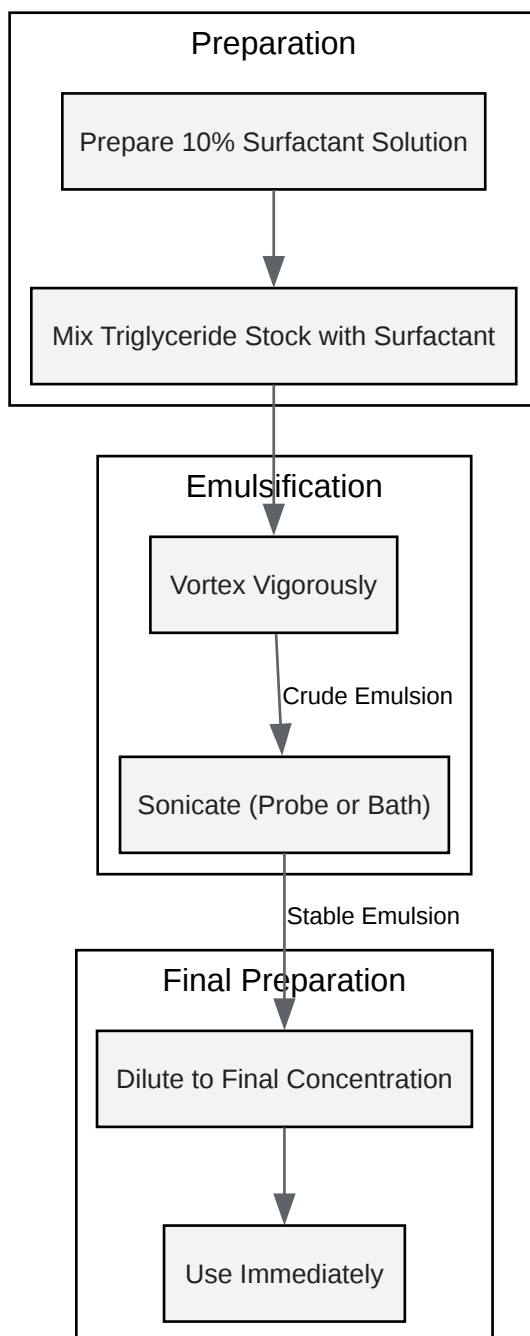
- **1,3-Dioleoyl-2-myristoyl glycerol** stock solution in ethanol (from Protocol 1)
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Tween® 20 or Triton™ X-100 (sterile-filtered)
- Probe sonicator or bath sonicator
- Sterile microcentrifuge tubes

Procedure:

- **Preparation of Surfactant Solution:** Prepare a sterile solution of 10% (w/v) Tween® 20 or Triton™ X-100 in PBS or cell culture medium.
- **Initial Mixing:** In a sterile microcentrifuge tube, add the desired amount of the **1,3-Dioleoyl-2-myristoyl glycerol** stock solution in ethanol.
- **Addition of Surfactant:** To the triglyceride solution, add an equal volume of the 10% surfactant solution.
- **Vortexing:** Vortex the mixture vigorously for 1-2 minutes to create a crude emulsion. The solution will appear milky.
- **Sonication:**
 - **Probe Sonicator:** Sonicate the emulsion on ice using a probe sonicator. Use short pulses (e.g., 10 seconds on, 20 seconds off) for a total of 2-5 minutes to prevent overheating.
 - **Bath Sonicator:** Alternatively, place the tube in a bath sonicator for 10-20 minutes.

- **Dilution to Final Concentration:** Dilute the sonicated emulsion to the final desired working concentration in pre-warmed (37°C) cell culture medium or PBS. Mix gently by inverting the tube.
- **Use Immediately:** It is recommended to use the freshly prepared emulsion immediately for experiments to ensure homogeneity and stability.

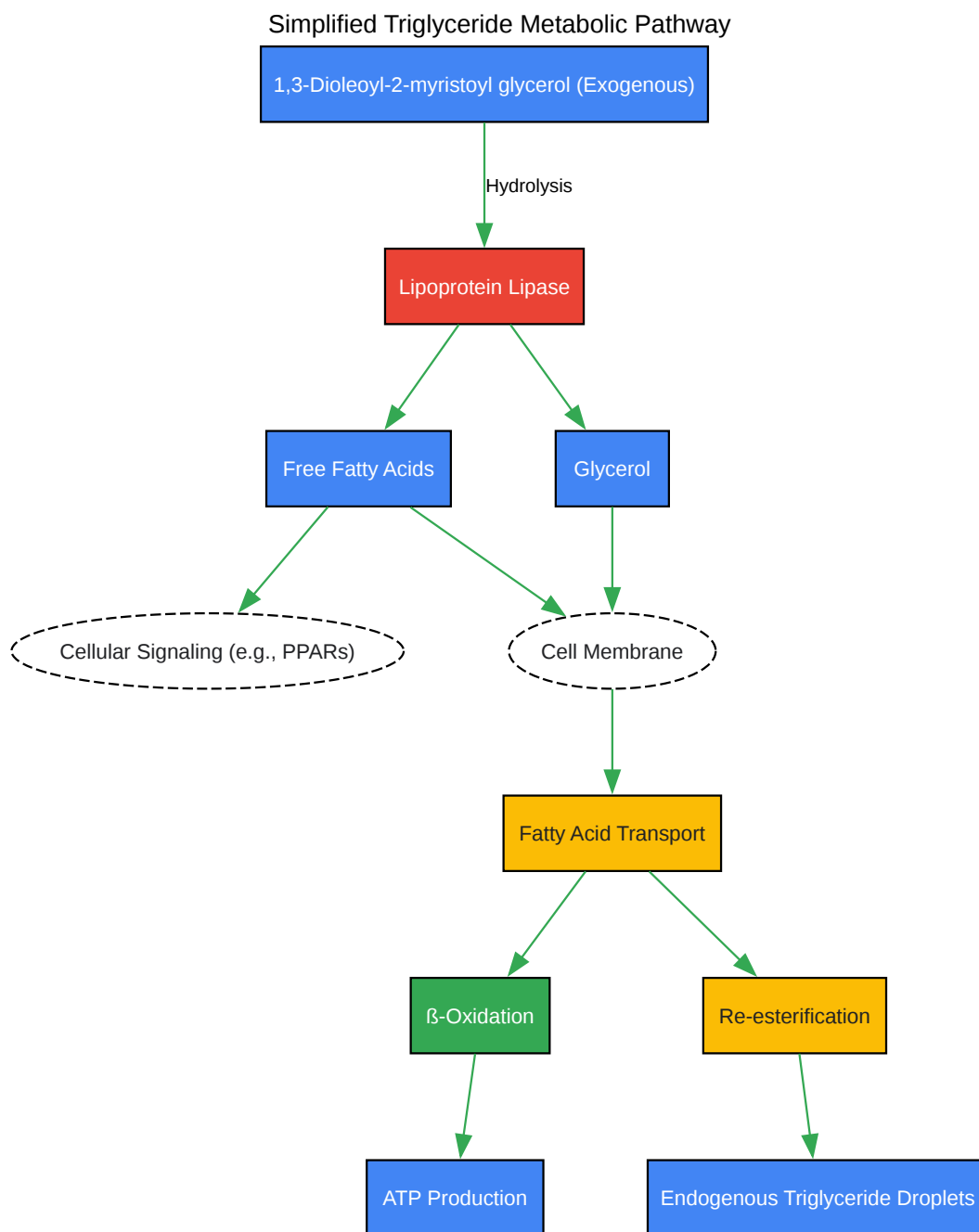
Workflow for Preparing an Aqueous Emulsion

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Caption: Workflow for Preparing an Aqueous Emulsion.

Signaling Pathway Context

In many cellular studies, particularly in adipocytes or hepatocytes, exogenously supplied triglycerides like **1,3-Dioleoyl-2-myristoyl glycerol** are taken up by cells and can influence various metabolic signaling pathways. The diagram below illustrates a simplified overview of triglyceride metabolism and its intersection with key signaling cascades.



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Caption: Simplified Triglyceride Metabolic Pathway.

These protocols and diagrams provide a foundational guide for the effective dissolution and application of **1,3-Dioleoyl-2-myristoyl glycerol** in a research setting. It is recommended to optimize concentrations and conditions for each specific experimental system.

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References

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